

Application Note: Clomoxir Solubility & Reconstitution in DMSO

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Clomoxir*
CAS No.: *88431-47-4*
Cat. No.: *B1212038*

[Get Quote](#)

Abstract

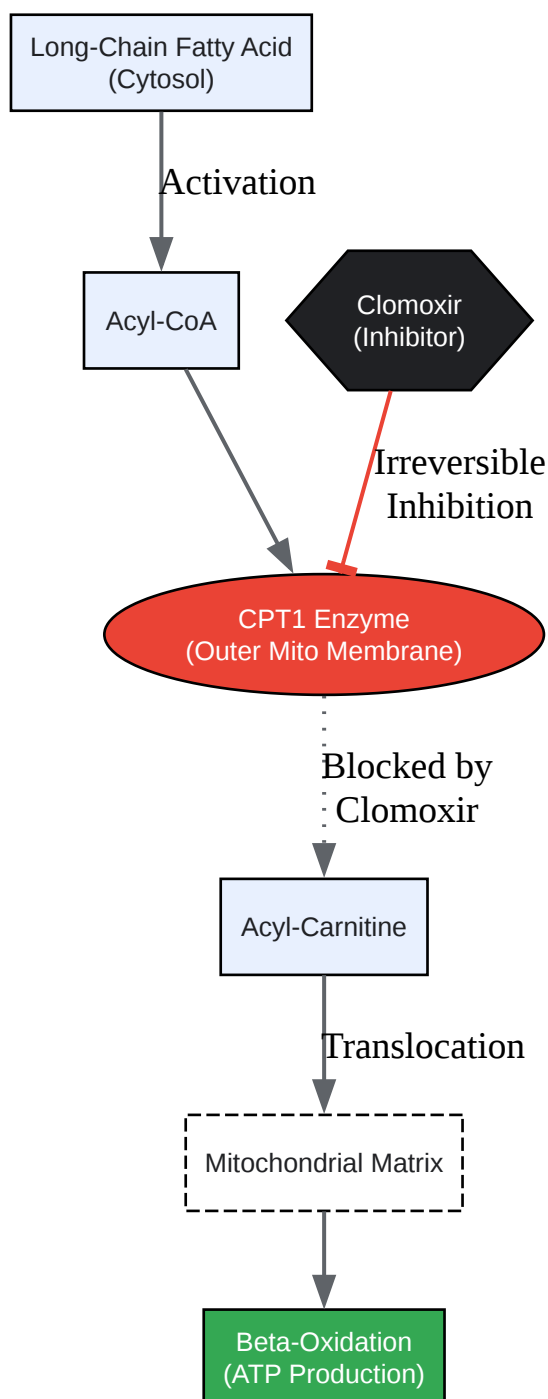
Clomoxir (2-[5-(4-chlorophenyl)pentyl]oxirane-2-carboxylic acid), often utilized as its sodium salt or ethyl ester (POCA), is a potent, irreversible inhibitor of Carnitine Palmitoyltransferase I (CPT1). By blocking the transport of long-chain fatty acids into the mitochondria, **Clomoxir** is a critical tool for studying fatty acid oxidation (FAO) and metabolic flexibility. This guide provides a validated protocol for solubilizing **Clomoxir** in Dimethyl Sulfoxide (DMSO), preparing stable stock solutions, and executing precise in vitro treatments without compromising cellular viability.

Introduction & Mechanism of Action

Clomoxir functions as a suicide inhibitor of CPT1, the rate-limiting enzyme in mitochondrial β -oxidation. It covalently binds to the catalytic site of CPT1, preventing the formation of acyl-carnitines from acyl-CoAs. This inhibition forces cells to shift their metabolic dependency from fatty acids to glucose or glutamine, making it a vital compound for research into cardiac ischemia, diabetes, and cancer metabolism.

Mechanism of Action (CPT1 Inhibition)

The following diagram illustrates the specific blockade point of **Clomoxir** within the mitochondrial import pathway.



[Click to download full resolution via product page](#)

Figure 1: **Clomoxir** irreversibly inhibits CPT1, preventing Acyl-CoA conversion to Acyl-Carnitine and halting mitochondrial fatty acid uptake.[1]

Chemical & Physical Properties

Understanding the specific form of **Clomoxir** you possess is critical for accurate molarity calculations. The free acid is hydrophobic, while the sodium salt is more amphiphilic.

Property	Clomoxir (Free Acid)	Clomoxir (Sodium Salt)
CAS Number	88431-47-4	88431-47-4 (Salt form)
Molecular Formula	C ₁₄ H ₁₇ ClO ₃	C ₁₄ H ₁₆ ClNaO ₃
Molecular Weight	268.74 g/mol	290.72 g/mol
Solubility (DMSO)	~25 mg/mL (High)	~10 mg/mL (Moderate)
Solubility (Water)	Insoluble	~10 mg/mL (with sonication)
Appearance	White to off-white solid	White crystalline solid

“

*Critical Note: Always check the label of your specific vial. If you have the Sodium Salt, use the MW of 290.72 for calculations. If you have the Ethyl Ester (Etomoxir is often sold this way), the MW will differ further. The protocol below assumes **Clomoxir** Free Acid or Sodium Salt solubilized in DMSO.*

Solubility & Stock Preparation Protocol

Why DMSO?

While the sodium salt of **Clomoxir** is water-soluble, DMSO (Dimethyl Sulfoxide) is the preferred solvent for stock solutions in cell biology for three reasons:

- Sterility: DMSO is bacteriostatic at high concentrations.

- **Stability:** Hydrolysis of the oxirane ring (the active moiety) is minimized in anhydrous DMSO compared to aqueous buffers.
- **Consistency:** It ensures complete solubilization of hydrophobic free acid contaminants.

Protocol: Preparation of 10 mM Stock Solution

Target Concentration: 10 mM (10 mmol/L) Volume: 1.0 mL

Materials

- **Clomoxir (Solid)**^[2]^[3]
- Anhydrous DMSO (Sigma-Aldrich or equivalent, cell culture grade, ≥99.9%)
- Vortex mixer
- Amber glass vials or foil-wrapped polypropylene tubes (protect from light)

Step-by-Step Procedure

- **Calculate Mass:**
 - For Free Acid (MW 268.74): Weigh 2.69 mg.
 - For Sodium Salt (MW 290.72): Weigh 2.91 mg.
- **Add Solvent:** Add 1.0 mL of sterile, anhydrous DMSO to the vial containing the powder.
 - **Pro-Tip:** If weighing exactly 5 mg of Free Acid, add 1.86 mL of DMSO to achieve 10 mM.
- **Solubilize:** Vortex vigorously for 30–60 seconds. The solution should be clear and colorless.
 - **Troubleshooting:** If particulates remain, warm the solution to 37°C in a water bath for 5 minutes and vortex again.
- **Aliquot & Store:** Dispense into 50–100 µL aliquots in sterile microcentrifuge tubes.
 - **Storage:** -20°C (stable for 3–6 months) or -80°C (stable for >1 year).

- Freeze-Thaw: Avoid more than 3 freeze-thaw cycles.

Stability Verification

Clomoxir contains an epoxide (oxirane) ring which is reactive.[4]

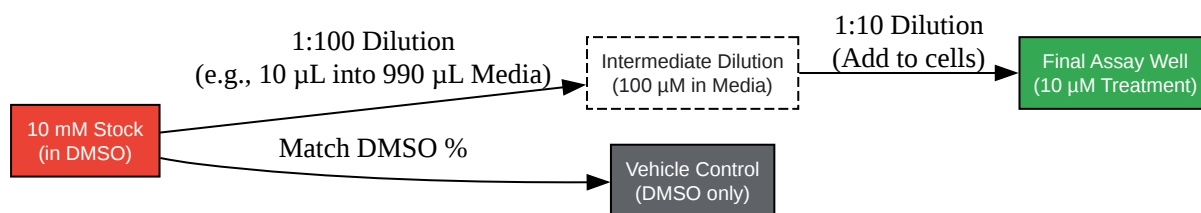
- Visual Check: If the DMSO stock turns yellow or precipitates upon thawing, discard it.
- Functional Check: Run a positive control (e.g., measuring Etomoxir-sensitive respiration via Seahorse assay) if the stock is older than 6 months.

In Vitro Application Protocol

Dilution Strategy

To treat cells, you must dilute the DMSO stock into culture media. The final DMSO concentration in the well must not exceed 0.5% (v/v), and ideally should be kept below 0.1% to avoid vehicle toxicity.

Workflow Diagram: Stock to Assay



[Click to download full resolution via product page](#)

Figure 2: Serial dilution strategy to ensure accuracy and minimize pipetting errors.

Dosage Guidelines

- Typical IC₅₀ (CPT1): ~1–10 µM depending on cell type.
- Recommended Screening Range: 1 µM, 10 µM, 50 µM.

- High Dose Warning: Concentrations $>100\ \mu\text{M}$ may cause off-target effects (e.g., mitochondrial membrane depolarization) unrelated to CPT1 inhibition.

Experimental Protocol: Fatty Acid Oxidation Inhibition

- Seed Cells: Plate cells (e.g., HepG2, cardiomyocytes) and allow them to adhere overnight.
- Starvation (Optional): Incubate cells in serum-free or low-glucose media for 4–12 hours to prime fatty acid metabolism.
- Prepare Working Solution:
 - Thaw 10 mM DMSO stock.
 - Dilute 1:1000 directly into pre-warmed culture media to achieve $10\ \mu\text{M}$.
 - Resulting DMSO concentration: 0.1% (Safe).
- Treatment: Aspirate old media and add the **Clomoxir**-containing media.
- Incubation: Incubate for 1–24 hours. (Irreversible inhibition occurs rapidly, often within 1–2 hours).
- Assay: Proceed to downstream assays (e.g., Seahorse XF Palmitate Oxidation Test, C14-Palmitate uptake).

Troubleshooting & Best Practices

Issue	Probable Cause	Corrective Action
Precipitation in Media	Stock concentration too high or rapid addition.	Pre-dilute stock in a small volume of media (intermediate step) before adding to the bulk volume. Vortex media immediately after addition.
Cell Death in Controls	DMSO toxicity.	Ensure final DMSO is <0.5%. Include a "Vehicle Only" control with the exact same % of DMSO.
No Inhibition Observed	Hydrolysis of epoxide ring.	Use fresh stock. Ensure stock was stored anhydrously. Verify CPT1 expression in your cell line.
High Variability	Clomoxir adhering to plastics.	Clomoxir is lipophilic. Use low-binding pipette tips and glass vials for intermediate dilutions if possible.

References

- Cayman Chemical.(+)-Etomoxir (sodium salt) Product Information. Retrieved from (Note: **Clomoxir** and Etomoxir share structural and solubility characteristics; Etomoxir data is often used as a proxy for solubility limits).
- PubChem.**Clomoxir** (Compound CID 37888448).[5] National Library of Medicine. Retrieved from .
- Tocris Bioscience.Etomoxir sodium salt Solubility Data.[4] Retrieved from .
- Divakaruni, A. S., et al. (2018).Inhibition of CPT1A with Etomoxir: Specificity and Toxicity. Cell Metabolism.[6] (Provides context on dosage limits and off-target effects relevant to the class of oxirane inhibitors).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Reversing metabolic reprogramming by CPT1 inhibition with etomoxir promotes cardiomyocyte proliferation and heart regeneration via DUSP1 ADP-ribosylation-mediated p38 MAPK phosphorylation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 2. 2-[5-(4-Chlorophenyl)pentyl]oxirane-2-carboxylic acid | 88431-47-4 [[chemicalbook.com](https://chemicalbook.com/ChemicalProductCB00088431-47-4.html)]
- 3. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 4. [cdn.caymanchem.com](https://www.caymanchem.com/) [[cdn.caymanchem.com](https://www.caymanchem.com/)]
- 5. Clomoxir, (R)- | C₁₄H₁₇ClO₃ | CID 37888448 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/37888448)]
- 6. What are CPT1 inhibitors and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [Application Note: Clomoxir Solubility & Reconstitution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1212038/docs#application-note-clomoxir-solubility-reconstitution-in-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)